Electronic Absorption Spectra of Hydroxy-Substituted Thiophene Carboxylates

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Compound of Interest

Compound Name:	*Methyl 4-(2-hydroxyphenyl)thiophene-2-carboxylate*
CAS No.:	*1261896-20-1*
Cat. No.:	*B6370357*

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Executive Summary

Hydroxy-substituted thiophene carboxylates, exemplified by Methyl 3-hydroxythiophene-2-carboxylate (CAS 5118-06-9) and its acid form (CAS 5118-07-0), represent a critical scaffold in medicinal chemistry and optoelectronics.[1] Unlike simple thiophenes, these molecules exhibit complex electronic behaviors driven by keto-enol tautomerism, intramolecular hydrogen bonding (IMHB), and donor-acceptor (push-pull) dynamics.[1]

This guide provides a rigorous analysis of their electronic absorption spectra (UV-Vis), detailing the structural factors controlling transitions, solvatochromic shifts, and pH-dependent ionization.[1] It includes validated experimental protocols and computational (TD-DFT) correlation strategies to empower researchers in characterizing these systems.[1][2]

Molecular Architecture & Electronic Theory

The Tautomeric Equilibrium

The spectral fingerprint of 3-hydroxythiophene derivatives is dictated by the equilibrium between the hydroxy (enol) and thiophenone (keto) forms.

- Unsubstituted 3-hydroxythiophene: Predominantly exists in the keto form (thiophen-3(2H)-one) due to the lack of stabilization for the enol.
- 2-Carboxylate Substitution: The introduction of an ester or acid group at the C2 position drastically shifts the equilibrium toward the enol form. This is driven by two factors:
  - Resonance Stabilization: The

    -system is extended between the electron-donating hydroxy group and the electron-withdrawing carbonyl.[2]
  - Intramolecular Hydrogen Bonding (IMHB): A planar 6-membered ring is formed between the hydroxyl proton and the carbonyl oxygen (

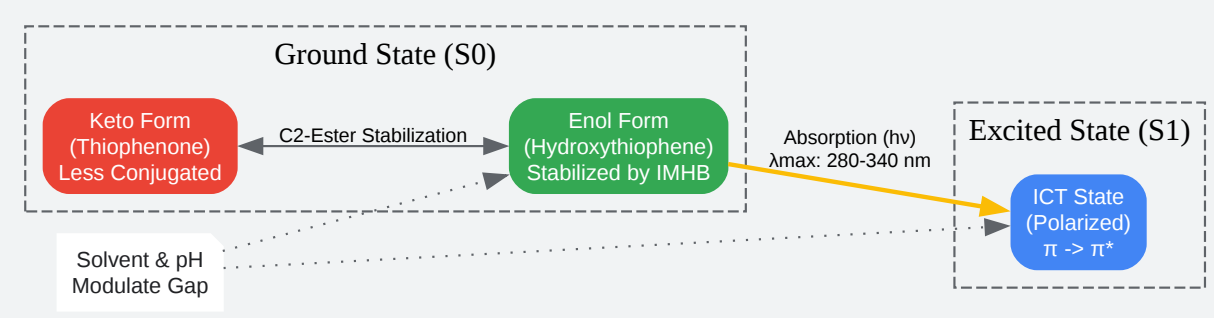
    ), locking the molecule in a planar, conjugated enol state.

Electronic Transitions

The primary absorption band (typically 280–340 nm) arises from a

transition with significant Intramolecular Charge Transfer (ICT) character.[1][2]

- HOMO: Localized on the thiophene ring and the hydroxy lone pair (Donor).
- LUMO: Delocalized onto the carboxylate/carbonyl moiety (Acceptor).[1][2]



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Caption: Tautomeric equilibrium and electronic transition pathway. The C2-carboxylate stabilizes the Enol form via IMHB, facilitating the

transition.

Solvatochromism & Environmental Sensitivity[1][2]

The "push-pull" nature of these chromophores makes them sensitive to the solvent environment.[2]

Solvatochromic Shifts

- Non-Polar Solvents (e.g., Hexane, Cyclohexane): The IMHB remains intact.[1] The spectrum reflects the "gas-phase-like" planar enol form.[2]
- Polar Aprotic Solvents (e.g., DMSO, DMF): These stabilize the highly polar excited ICT state more than the ground state, typically leading to a bathochromic (red) shift.
- Protic Solvents (e.g., Methanol, Water): Can disrupt the IMHB by competing for hydrogen bonding.[1] This may cause a hypsochromic (blue) shift if the planar conformation is twisted, or a red shift if intermolecular H-bonding stabilizes the ionic forms.

Table 1: Expected Spectral Trends

Solvent Type	Interaction Mechanism	Spectral Effect
Non-Polar (Hexane)	Minimal interaction; IMHB dominant.[1][2]	Baseline (Sharp peaks).[1][2]
Polar Aprotic (DMSO)	Dipole-dipole stabilization of ICT excited state.[1][2]	Red shift (10–20 nm); Broadening.[1][2]
Polar Protic (MeOH)	H-bond donation/acceptance; IMHB competition.[1][2]	Variable; often broadened due to conformational heterogeneity.[1][2]

pH-Dependence & Ionization Equilibria[3]

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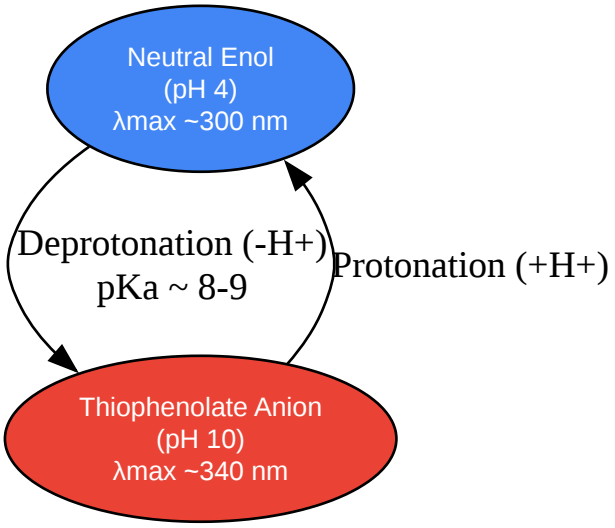
For 3-hydroxythiophene-2-carboxylic acid (and to a lesser extent the ester), pH is the most critical variable.

Ionization States[1][2]

- Cationic Form (pH < 1): Protonation of the carbonyl oxygen (rare, requires strong acid).[1][2]
- Neutral Form (pH ~ 2–7): The dominant species is the neutral enol with IMHB.[1][2]
- Anionic Form (pH > 8): Deprotonation of the 3-hydroxyl group (

).[1][2]

  - Spectral Consequence: Formation of the thiophenolate anion pushes electron density into the ring, drastically raising the HOMO energy. This results in a strong bathochromic shift (often >40 nm) and hyperchromic effect (increased intensity).[1][2]



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Caption: pH-dependent ionization of the 3-hydroxy group.[1] Deprotonation leads to a significant red shift due to increased electron donation.

Experimental Protocols

Protocol: UV-Vis Characterization

Objective: Determine

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, molar absorptivity (

), and pKa.[1]

Materials:

- Analyte: Methyl 3-hydroxythiophene-2-carboxylate (>97% purity).[1][2]
- Solvents: Spectroscopic grade Methanol, DMSO, Cyclohexane.[1]
- Buffers: Phosphate/Citrate buffer series (pH 2–12).[1][2]

Workflow:

- Stock Solution Prep:
  - Weigh ~1.5 mg of analyte.[1][2]
  - Dissolve in 10 mL Methanol to create a ~1 mM stock.[1][2]
  - Note: Sonicate if necessary; these compounds can be crystalline and slow to dissolve.[1][2]
- Working Solutions:
  - Dilute stock 1:100 into the target solvent/buffer to achieve ~10

    M concentration.[2]
  - Critical: Ensure the final absorbance is between 0.2 and 0.8 AU for linearity.[2]
- Spectral Acquisition:
  - Instrument: Double-beam spectrophotometer (e.g., Shimadzu UV-1800 or similar).[1][2]
  - Baseline: Run a blank with pure solvent/buffer.[1][2]
  - Parameters: Scan range 200–500 nm; Scan speed: Medium; Slit width: 1 nm.
- pKa Determination (Titration):

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- Prepare 10 samples of constant analyte concentration in buffers ranging pH 2 to 12.[1][2]
- Measure absorbance at the anionic

  .[1][2]
- Plot Absorbance vs. pH.[1][2] The inflection point is the

  .[2]

Computational Correlation (TD-DFT)

To validate experimental bands, Time-Dependent Density Functional Theory (TD-DFT) is recommended.[1]

- Geometry Optimization: DFT/B3LYP/6-311+G(d,p) with IEFPCM solvation model.
- Excited States: Calculate first 6 singlet states.
- Analysis: Compare theoretical vertical excitation energies (

) with experimental

  .
  - Note: B3LYP often underestimates charge-transfer energies; range-separated functionals like CAM-B3LYP or

    B97X-D are preferred for these push-pull thiophenes.[2]

Applications in Drug Discovery[4]

The spectral properties of these compounds are not just analytical curiosities; they are functional tools in drug development.[2]

- Bioisosteres: The hydroxy-thiophene-carboxylate motif acts as a bioisostere for salicylates (aspirin derivatives), offering different lipophilicity (LogP ~1.[1][2]2) and metabolic stability.[1][2][3]

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- Fluorescence Probes: While the native quantum yield is often low due to non-radiative decay (rotation), rigidifying the structure (e.g., complexation with

  or

) can turn "on" fluorescence, making them useful as chemosensors.[1]
- Fragment Screening: The distinct UV footprint allows for rapid quality control during high-throughput fragment-based drug discovery (FBDD).[1][2]

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